

# Application Notes and Protocols for Rescalure in Integrated Pest Management (IPM) Programs

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## Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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## Introduction

**Rescalure** is a synthetic pheromone that mimics the sex pheromone of the female California red scale (*Aonidiella aurantii*), a significant pest in citrus and other crops. It is a key component of Integrated Pest Management (IPM) programs, primarily utilized for mating disruption.[1][2][3] As a non-toxic agent, **Rescalure** offers a species-specific and environmentally sound approach to pest control by interfering with the ability of male scales to locate females, thereby disrupting reproduction.[4] This document provides detailed application notes and experimental protocols for the use of **Rescalure**, primarily in the form of the commercially available product CheckMate® CRS, within an IPM framework.

## Data Presentation

### Table 1: Rescalure Product Specifications (CheckMate® CRS)

Parameter	Value	Source
Active Ingredient	Rescalure (mixture of (3S, 6R)-3-methyl-6-isopropenyl-9-decen-1-yl acetate and (3S, 6S)-3-methyl-6-isopropenyl-9-decen-1-yl acetate)	
Formulation	Slow-Release Generator (SR) Dispenser	
Pheromone Content	70 mg per dispenser	
Release Duration	One full calendar year	<a href="#">[2]</a> <a href="#">[5]</a>

**Table 2: Application and Monitoring Parameters for Rescalure in Citrus Orchards**

Parameter	Recommendation	Source
Application Rate	180 dispensers per acre	<a href="#">[1]</a>
Deployment Timing	Prior to the first or second flight of male scales	<a href="#">[1]</a>
Dispenser Placement	Inner part of the tree canopy, at mid-height (approx. 6 feet) on sturdy branches	<a href="#">[1]</a>
Monitoring Trap Density	2-4 pheromone traps per 10-acre block (plus 2 for each additional 10 acres)	<a href="#">[1]</a> <a href="#">[6]</a>
Lure Replacement	Monthly	<a href="#">[6]</a> <a href="#">[7]</a>
Trap Checking Interval	Every two weeks	<a href="#">[6]</a> <a href="#">[7]</a>

**Table 3: Efficacy of Rescalure (CheckMate® CRS) in Field Trials for California Red Scale Management**

Efficacy Metric	Result	Source
Reduction in Male Flight Trap Catches	90% average reduction	[8]
Reduction in Twig and Leaf Infestations	95% reduction	[8]
Reduction in Highly Scale-Infested Fruit	75% reduction	[8]
Reduction in Damaged Fruit (>5 scales)	60-80% compared to untreated plots	[9]

## Experimental Protocols

### Protocol 1: Monitoring California Red Scale Populations Using Pheromone Traps

Objective: To monitor male California red scale flight activity to determine population density and timing for IPM interventions.

Materials:

- Pheromone traps (e.g., sticky scale cards)
- **Rescalure**-baited pheromone lures (septa)
- Hand lens
- Data recording sheets or digital device

Procedure:

- **Trap Placement:** In early spring (February-March), deploy 2-4 pheromone traps per 10-acre block. For larger blocks, add two traps for each additional 10 acres.[1][6] Hang traps within the tree canopy, approximately 5-6 feet from the ground.[6]

- Lure Installation: Place one **Rescalure** septa lure inside each trap according to the manufacturer's instructions.
- Trap Inspection: Check traps every two weeks.[\[6\]](#)[\[7\]](#)
- Data Collection:
  - Count the number of male California red scale captured on each trap.
  - For traps with high capture rates (>200 males), count the males within the designated bolded squares (representing 20% of the area) and multiply by five to estimate the total.[\[6\]](#)
  - Record the counts for each trap on a data sheet, noting the date and trap location.
- Maintenance: Replace the sticky cards as needed to ensure stickiness. Replace the pheromone lures monthly to maintain a consistent release rate.[\[6\]](#)[\[7\]](#)
- Biofix Determination: The date of the first consistent male capture is considered the "biofix," which is used to initiate degree-day calculations to predict subsequent generations.[\[6\]](#)

## Protocol 2: Application of Rescalure Mating Disruption Dispensers

Objective: To deploy **Rescalure** dispensers for season-long mating disruption of California red scale.

Materials:

- CheckMate® CRS dispensers
- Orchard map
- Personal protective equipment (as recommended by the product label)

Procedure:

- Timing: Apply dispensers prior to the first or second anticipated flight of male scales.[\[1\]](#)  
Application before the first flight can provide season-long protection.[\[1\]](#)

- Application Rate: Distribute 180 dispensers evenly per acre throughout the orchard.[\[1\]](#)
- Dispenser Placement:
  - Hang each dispenser from a sturdy branch, approximately 1-inch in diameter, within the inner part of the tree canopy.[\[1\]](#)
  - Place dispensers at a height of approximately 6 feet or higher.[\[1\]](#)
  - Ensure dispensers are placed after pruning to avoid accidental removal.[\[1\]](#)
- Reinforcement: In areas with persistent and prevalent wind, the upwind edge of the orchard may require a higher density of dispensers.
- Record Keeping: Note the date of application and the areas treated on an orchard map.

## Protocol 3: Assessing the Efficacy of Rescalure Mating Disruption

Objective: To evaluate the effectiveness of the **Rescalure** mating disruption program by measuring key pest population and damage indicators.

Materials:

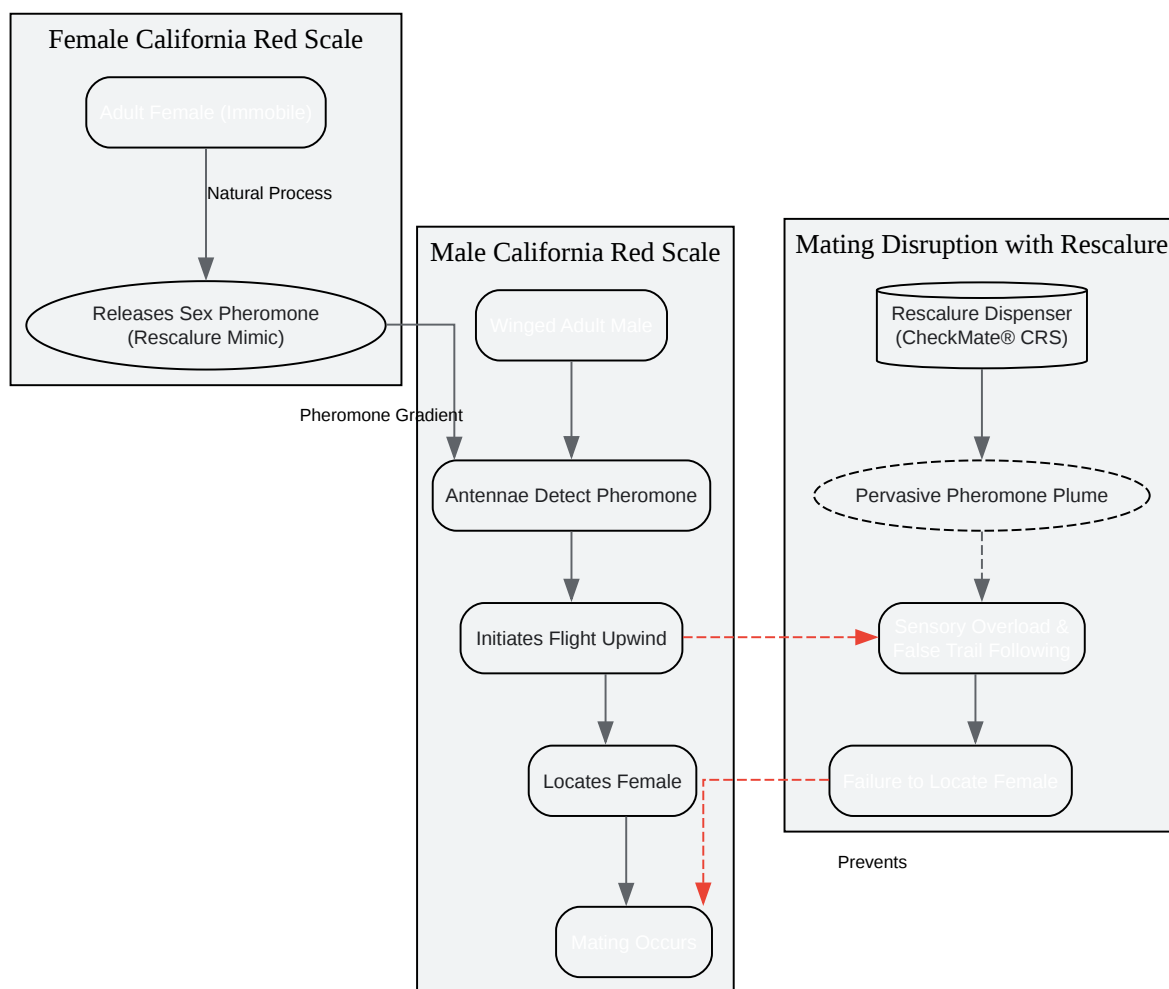
- Pheromone traps and lures
- Hand lens
- Fruit and leaf sampling bags
- Data recording sheets

Procedure:

- Male Trap Suppression:
  - Maintain pheromone traps in both the mating disruption-treated and untreated control plots.

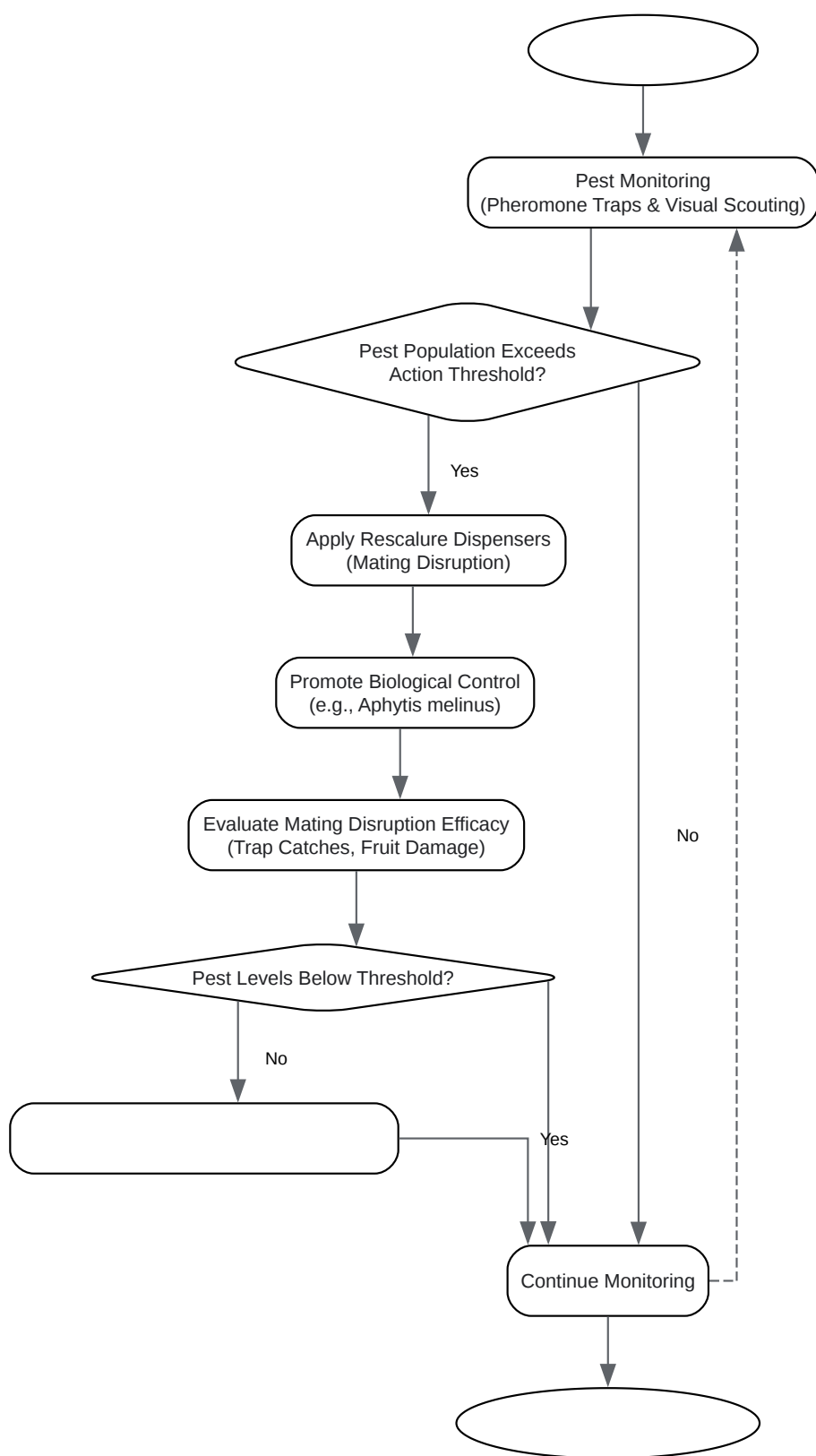
- Compare the cumulative male captures in the treated plots to the control plots throughout the season. A significant reduction in captures indicates successful disruption.
- Leaf and Twig Infestation:
  - At key times during the season (e.g., August and November), randomly select a predetermined number of trees in both treated and control plots.[\[10\]](#)
  - From each tree, collect a set number of leaf and twig samples.
  - Examine the samples under magnification and record the percentage of leaves and twigs infested with California red scale.
- Fruit Infestation at Harvest:
  - At harvest, collect a random sample of fruit from both treated and control plots. A suggested sample size is 25 fruits from 20 trees per block.[\[6\]](#)[\[7\]](#)
  - Visually inspect each fruit for the presence of California red scale.
  - Categorize the fruit based on the level of infestation (e.g., no scales, 1-5 scales, >5 scales).[\[9\]](#)
  - Calculate the percentage of infested fruit and the severity of infestation for both treated and control plots.

## Visualizations



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Caption: Signaling pathway of mating disruption in California red scale.



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Caption: Integrated Pest Management (IPM) workflow using **Rescalure**.



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